

# "Bis(2-ethylhexyl) phosphite" molecular weight and formula

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## Compound of Interest

Compound Name: *Bis(2-ethylhexyl) phosphite*

Cat. No.: B146843

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## In-depth Technical Guide: Bis(2-ethylhexyl) phosphite

This guide provides core technical specifications for **Bis(2-ethylhexyl) phosphite**, tailored for researchers, scientists, and professionals in drug development.

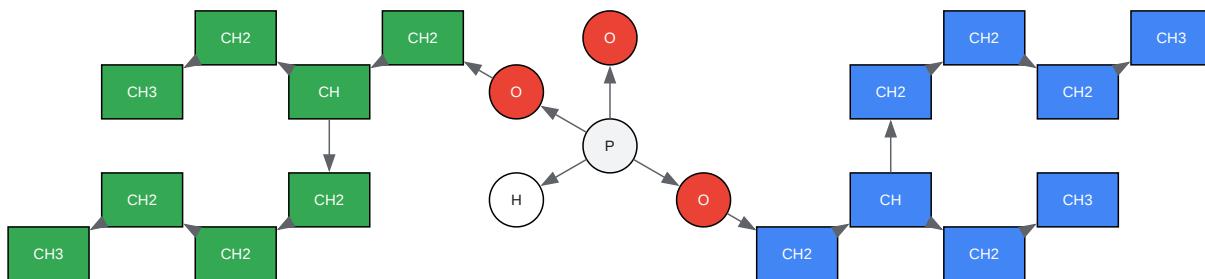
## Core Molecular Data

**Bis(2-ethylhexyl) phosphite**, also known as Bis(2-ethylhexyl) hydrogen phosphite, is an organic compound with applications in various chemical syntheses.[\[1\]](#)[\[2\]](#) Its fundamental molecular properties are summarized below.

Property	Value	Source
Molecular Formula	C <sub>16</sub> H <sub>35</sub> O <sub>3</sub> P	NIST <a href="#">[2]</a>
Molecular Weight	306.42 g/mol	Sigma-Aldrich
Alternate Formula	C <sub>16</sub> H <sub>34</sub> O <sub>3</sub> P <sup>+</sup>	PubChem <a href="#">[1]</a>
Alternate Molecular Weight	305.41 g/mol	PubChem <a href="#">[1]</a>

## Structural Representation

The chemical structure of **Bis(2-ethylhexyl) phosphite** is a central phosphorus atom bonded to a hydrogen, an oxygen (double bond), and two (2-ethylhexyloxy) groups. This structure is visualized in the following diagram.



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Chemical structure of **Bis(2-ethylhexyl) phosphite**.

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## References

- 1. Bis(2-ethylhexyl) hydrogen phosphite | C16H34O3P+ | CID 6327514 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Bis(2-ethylhexyl) hydrogen phosphite [webbook.nist.gov]
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